

NOR116: A Technical Guide to its Applications in Polymer Science

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

NOR116, commercially known as Flamestab® NOR 116, is a monomeric N-alkoxy hindered amine (NOR HAS) that serves as a highly efficient halogen-free flame retardant and ultraviolet (UV) light stabilizer for polyolefin-based materials.[1][2][3][4] This technical guide provides a comprehensive overview of **NOR116**, including its chemical and physical properties, its primary applications in polymer science, and its mechanism of action. The document details its performance characteristics and provides illustrative workflows for its incorporation and evaluation in polymer systems.

Introduction to NOR116

NOR116 is a triazine derivative with a high molecular weight of 2261 g/mol .[2][3] Its chemical designation is the reaction products of N,N'ethane-1,2-diylbis (1,3-propanediamine), cyclohexane, peroxidized 4-butylamino-2,2,6,6-tetramethylpiperidine and 2,4,6-trichloro-1,3,5-triazine.[5] As a NOR HAS, it offers superior long-term thermal and light stability to polymers.[1] [2] A key advantage of **NOR116** is its low basicity, which results in minimal interaction with acidic species such as pesticide residues or halogenated products that may be present in the polymer matrix.[1][2]

Physicochemical Properties of NOR116



A summary of the key physical and chemical properties of **NOR116** is presented in Table 1. This data is crucial for understanding its behavior during polymer processing and in the final application.

Property	Value	Unit	Test Condition
Chemical Composition	Triazine derivative[3]	-	-
CAS Number	191680-81-6[3]	-	-
Molecular Weight	2261[3]	g/mol	-
Physical Form	Granules[3]	-	-
Appearance	Off-white[3]	-	-
Melting Point	108 - 123[3]	°C	-
Flash Point	> 100[3]	°C	-
Vapor Pressure	0.1[3]	МРа	At 20°C
Specific Gravity	1.06[3]	-	-
Bulk Density	0.28[3]	g/ml	-
Solubility in Water	< 40[3]	ppb	At 20°C

Applications in Polymer Science

The primary application of **NOR116** is as a multifunctional additive in polyolefins, particularly polypropylene (PP) and polyethylene (PE).[1][2] It is highly effective in thin-wall applications such as fibers, non-wovens, tapes, and films.[1][2]

Key benefits of using **NOR116** in polymer formulations include:

- Halogen-Free Flame Retardancy: NOR116 provides excellent flame retardancy at low concentrations, typically between 0.5% and 1.5%, allowing for the development of environmentally friendly and safer materials.[1][5]
- UV and Thermal Stability: As a hindered amine light stabilizer, it effectively protects polymers from degradation caused by exposure to UV radiation and heat, thereby extending the



service life of the material.[1][2]

- Excellent Polymer Compatibility: Its molecular design ensures good compatibility with the polyolefin matrix, preventing issues like blooming or exudation.[1][6]
- High Extraction Resistance: Due to its high molecular weight, NOR116 exhibits low volatility
 and high resistance to extraction, ensuring its long-term effectiveness.[1][6]
- Preservation of Mechanical Properties: Unlike many traditional flame retardants, NOR116
 does not significantly compromise the ductility and other mechanical properties of the host
 polymer.[1][2]
- Low Smoke Density and Toxicity: In the event of a fire, materials containing NOR116 exhibit low smoke density and toxicity.[1]

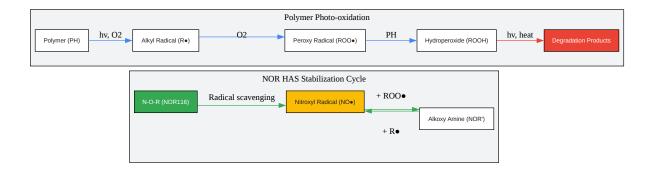
Mechanism of Action

The dual functionality of **NOR116** as a flame retardant and UV stabilizer stems from the unique chemistry of N-alkoxy hindered amines.

UV Stabilization Mechanism

The UV stabilization mechanism of HALS is a regenerative cycle that involves the scavenging of free radicals generated during the photo-oxidation of the polymer. The N-alkoxy amine can be cleaved to form a nitroxyl radical, which is a highly effective radical scavenger.





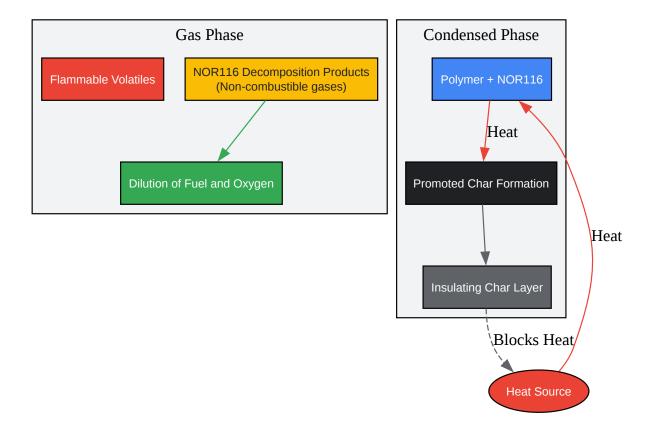
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Caption: Proposed UV stabilization cycle of NOR116.

Flame Retardant Mechanism

The flame retardant action of **NOR116** is believed to involve both gas-phase and condensed-phase mechanisms. In the gas phase, the release of non-combustible gases can dilute the flammable volatiles and oxygen. In the condensed phase, it promotes the formation of a stable char layer that insulates the underlying polymer from heat and oxygen, thus inhibiting further combustion.[7]





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Caption: Proposed flame retardant mechanism of NOR116.

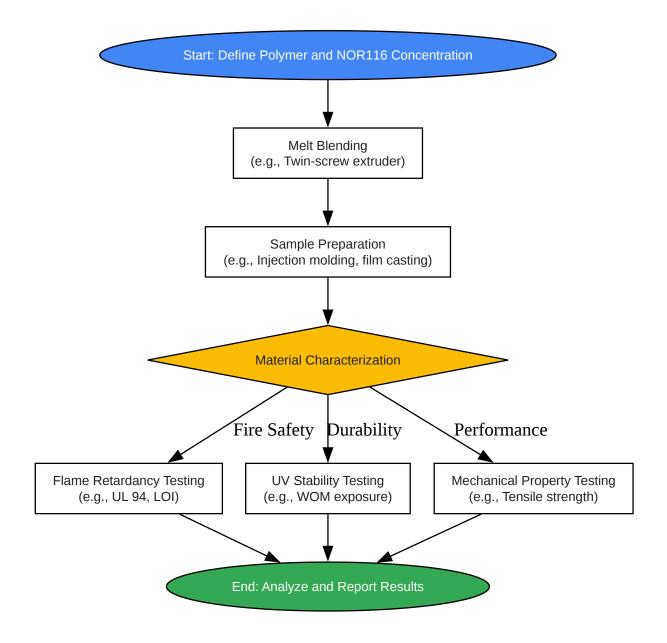
Experimental Protocols and Performance Data

While specific, detailed experimental protocols for proprietary formulations are not publicly available, a general workflow for evaluating the performance of **NOR116** in a polyolefin matrix can be outlined.

General Experimental Workflow

The following diagram illustrates a typical workflow for incorporating **NOR116** into a polymer and testing its performance.





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Caption: General workflow for evaluating NOR116 in polymers.

Performance Data

The flame retardant efficacy of **NOR116** is demonstrated by its performance in standard flammability tests. Table 2 summarizes typical results for polypropylene nonwovens containing **1% NOR116**.



Flammability Standard	Result
DIN 4102 B2	Pass
UL 94 VTM	VTM-2
NFPA 701	Pass
Limiting Oxygen Index (LOI)	24.2%

Conclusion

NOR116 is a versatile and highly effective additive for polyolefins, providing a combination of halogen-free flame retardancy and excellent UV and thermal stability. Its low required concentration and minimal impact on the mechanical properties of the host polymer make it a compelling choice for demanding applications in fibers, films, and nonwovens. The mechanisms of action, involving both radical scavenging and char promotion, contribute to its superior performance. For researchers and product developers, **NOR116** offers a pathway to creating safer, more durable, and environmentally considerate polymer products.

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